

# "Diphenyl(vinyl)sulfonium trifluoromethanesulfonate" molecular structure and properties

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## Compound of Interest

Compound Name: *Diphenyl(vinyl)sulfonium trifluoromethanesulfonate*

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An In-depth Technical Guide to **Diphenyl(vinyl)sulfonium Trifluoromethanesulfonate**

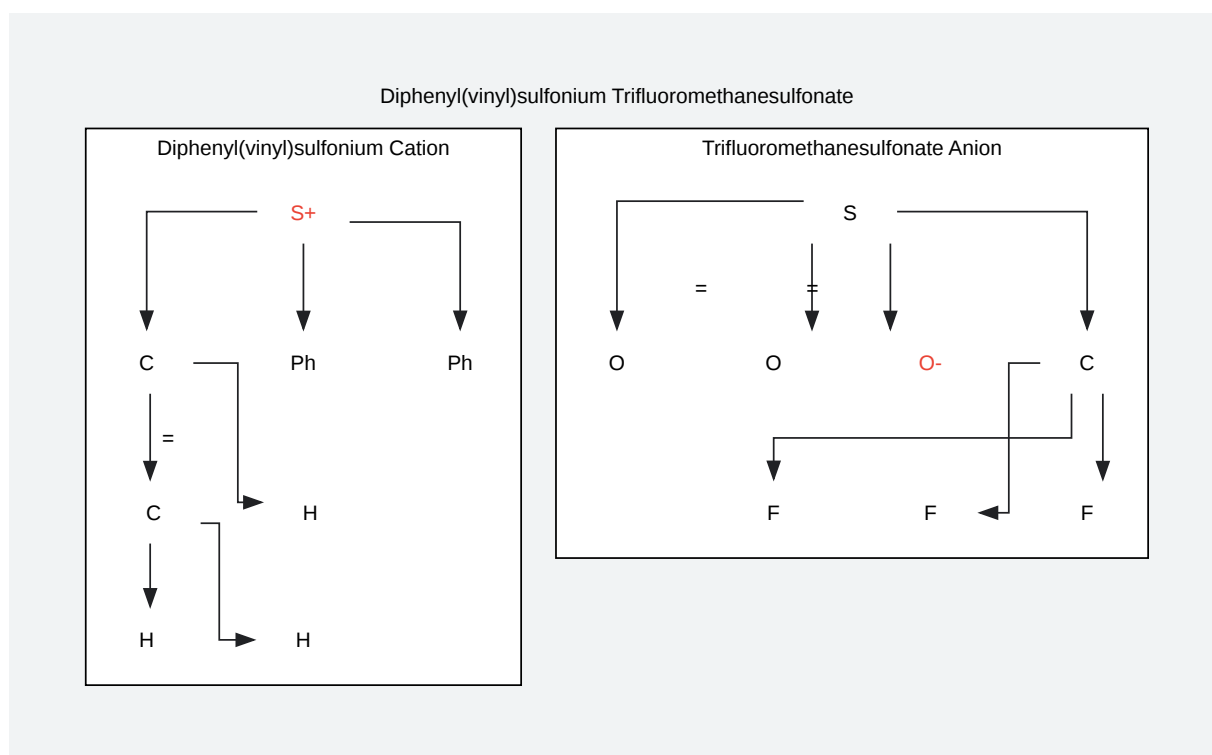
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and reactivity of **diphenyl(vinyl)sulfonium trifluoromethanesulfonate**, a versatile reagent in organic synthesis with applications in the development of novel therapeutics.

## Molecular Structure and Identification

**Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is an organic salt consisting of a diphenyl(vinyl)sulfonium cation and a trifluoromethanesulfonate (triflate) anion. The positively charged sulfur atom is bonded to two phenyl groups and a vinyl group, rendering the  $\beta$ -carbon of the vinyl group highly electrophilic.

Molecular Structure:



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Caption: Molecular structure of **Diphenyl(vinyl)sulfonium Trifluoromethanesulfonate**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	247129-88-0[1]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> F <sub>3</sub> O <sub>3</sub> S <sub>2</sub> [1]
Molecular Weight	362.4 g/mol [1]
IUPAC Name	ethenyl(diphenyl)sulfanium;trifluoromethanesulfonate[2]
InChI	1S/C14H13S.CHF3O3S/c1-2-15(13-9-5-3-6-10-13)14-11-7-4-8-12-14;2-1(3,4)8(5,6)7/h2-12H,1H2;(H,5,6,7)/q+1;/p-1[2]
InChIKey	OKDGDBRZMJNKLV-UHFFFAOYSA-M[2]
SMILES	C=C--INVALID-LINK--C2=CC=CC=C2.C(F)(F)(F)S(=O)(=O)[O-][2]
MDL Number	MFCD22123284[1]

## Physicochemical Properties

**Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is typically described as a light-yellow oil or a solid/semi-solid.[3] It is slightly hygroscopic and should be stored under an inert atmosphere.[4] Specific physical properties such as melting point, boiling point, and density are not consistently reported in the literature, likely due to its nature as a reactive salt that may decompose upon heating.

Table 2: Spectroscopic Data

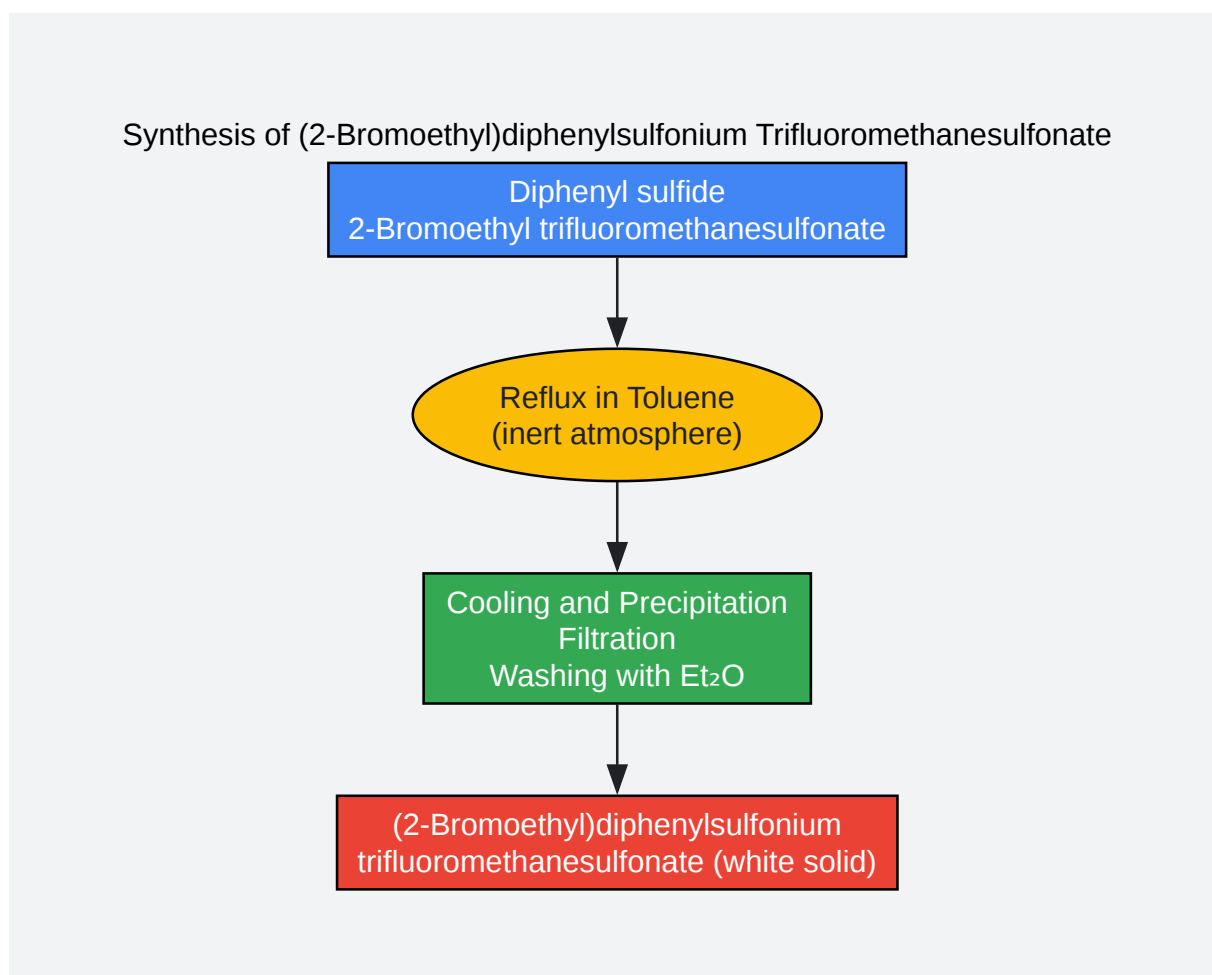
Technique	Data
$^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ )	$\delta$ (ppm): 7.93-7.82 (m, 4H, ArH), 7.75-7.64 (m, 6H, ArH), 7.51 (dd, $J=16.5$ , 9.5 Hz, 1H, $\text{CH}_2=\text{CH}$ ), 6.72 (dd, $J=9.5$ , 2.5 Hz, 1H, $\text{HHC}=\text{CH}$ ), 6.57 (dd, $J=16.5$ , 2.5 Hz, 1H, $\text{HHC}=\text{CH}$ )[4]
$^{13}\text{C}$ NMR (100.5 MHz, $\text{CDCl}_3$ )	$\delta$ (ppm): 138.1 (t), 134.6 (d), 131.6 (d), 130.5 (d), 125.0 (s), 123.4 (d)[4]
IR	Data not readily available in detail.

## Experimental Protocols

### Synthesis of Diphenyl(vinyl)sulfonium Trifluoromethanesulfonate

The synthesis of **diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is most commonly achieved through a two-step process developed by Aggarwal and colleagues, which involves the preparation of a precursor, (2-bromoethyl)diphenylsulfonium trifluoromethanesulfonate, followed by elimination to form the vinyl group.[5]

Step 1: Synthesis of (2-Bromoethyl)diphenylsulfonium Trifluoromethanesulfonate



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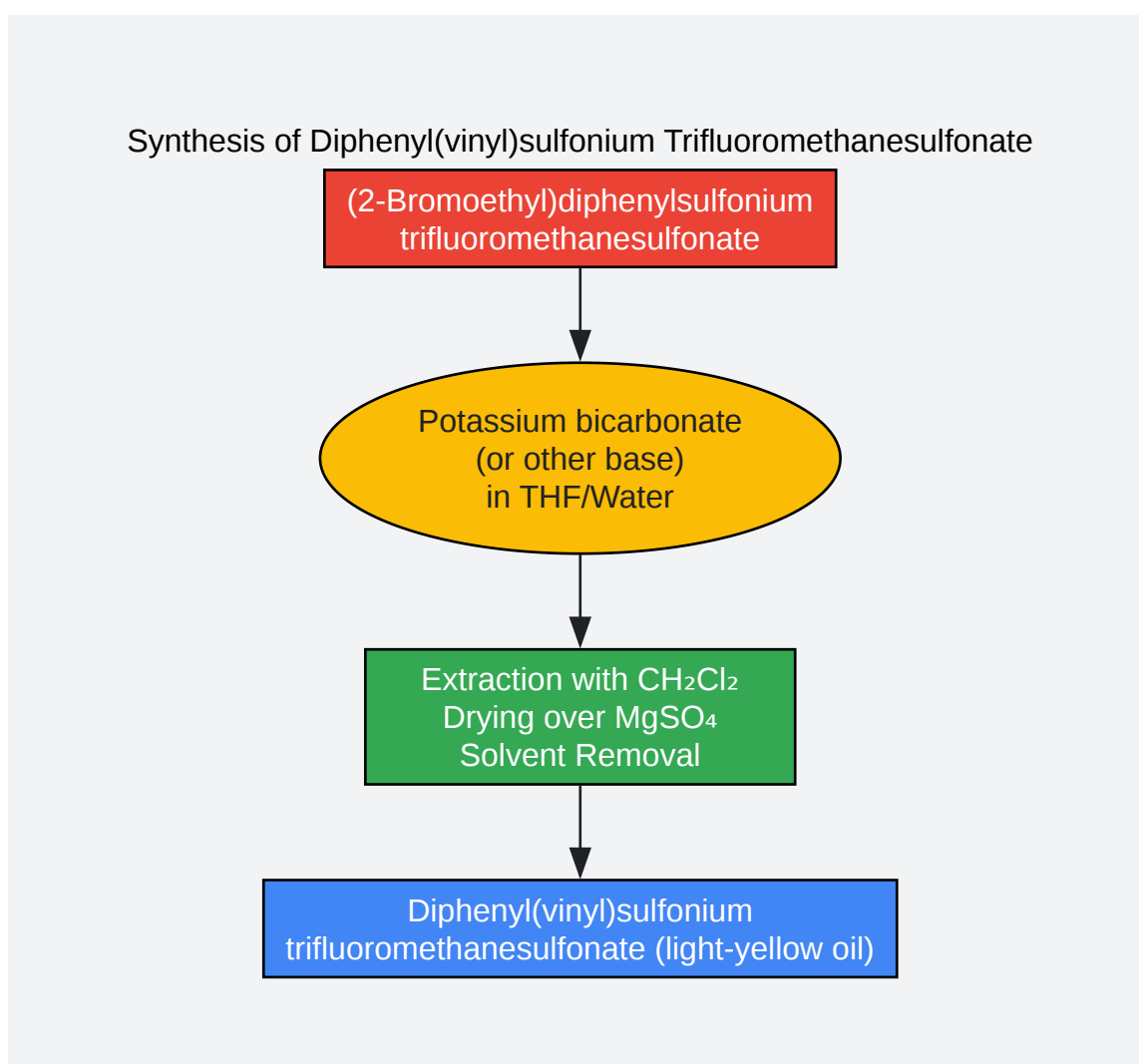
Caption: Workflow for the synthesis of the precursor.

#### Detailed Protocol:

- To a solution of diphenyl sulfide in toluene under an inert atmosphere (e.g., argon or nitrogen), add 2-bromoethyl trifluoromethanesulfonate.
- Reflux the mixture for the appropriate time until the reaction is complete (monitoring by TLC is recommended).
- Cool the reaction mixture to room temperature, which should result in the precipitation of a white solid.
- If precipitation is incomplete, diethyl ether can be added to facilitate it.

- Collect the solid by filtration, wash with diethyl ether, and dry under vacuum to yield (2-bromoethyl)diphenylsulfonium trifluoromethanesulfonate. The reported melting point for this intermediate is 86.5–88 °C.[4]

Step 2: Synthesis of **Diphenyl(vinyl)sulfonium Trifluoromethanesulfonate**



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Caption: Workflow for the final product synthesis.

Detailed Protocol:

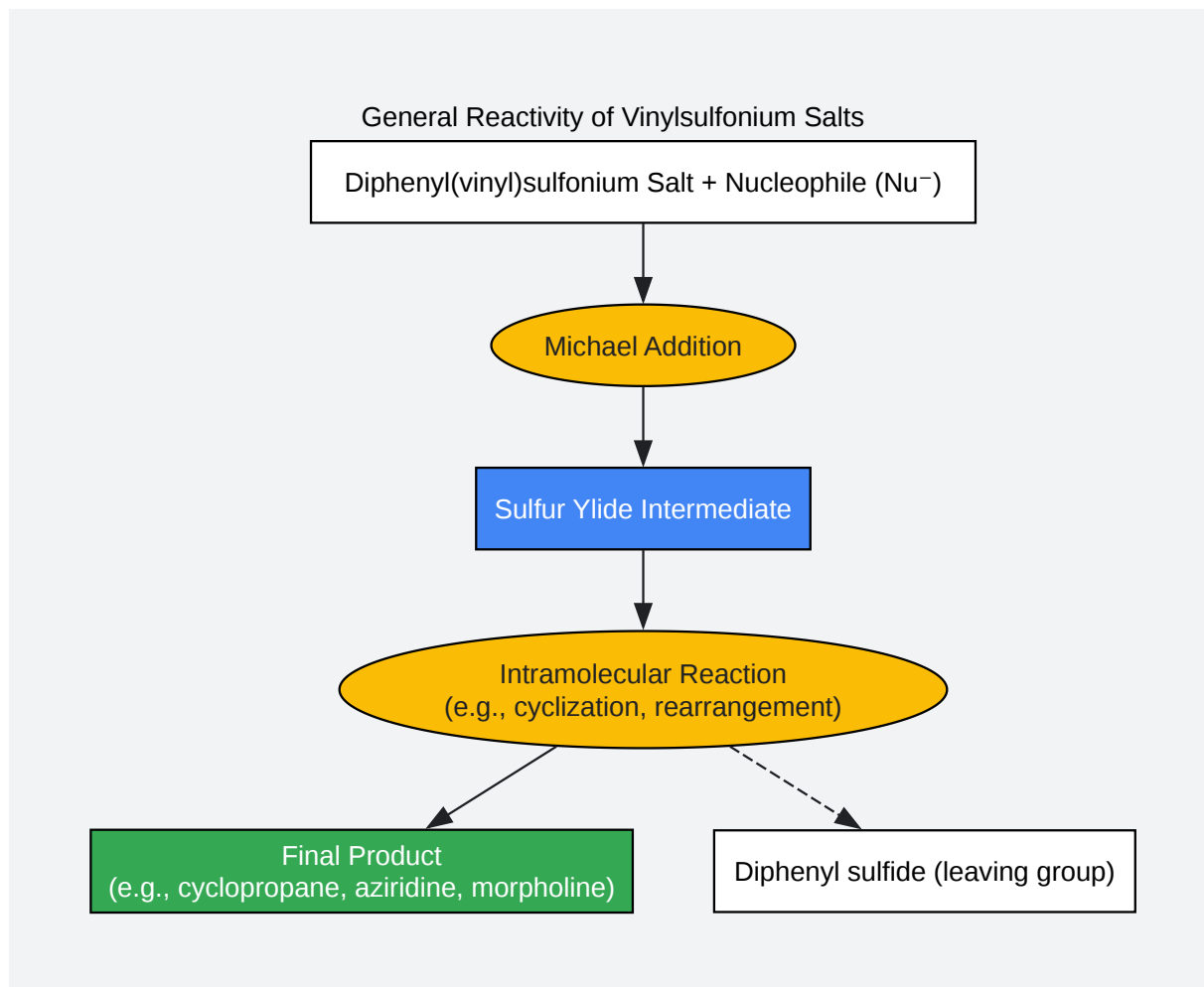
- Dissolve (2-bromoethyl)diphenylsulfonium trifluoromethanesulfonate in a mixture of tetrahydrofuran (THF) and water.

- Add potassium bicarbonate (or another suitable base) and stir the mixture at room temperature.
- The reaction progress can be monitored by the disappearance of the starting material.
- Once the reaction is complete, extract the aqueous mixture with dichloromethane.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford **diphenyl(vinyl)sulfonium trifluoromethanesulfonate** as a light-yellow oil in excellent yield.<sup>[5]</sup>

## Chemical Properties and Reactivity

**Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is a powerful Michael acceptor. The electron-withdrawing sulfonium group polarizes the vinyl group, making the  $\beta$ -carbon highly susceptible to nucleophilic attack. This reactivity is the basis for its wide range of applications in organic synthesis.

General Reaction Mechanism:



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Caption: General reaction pathway with nucleophiles.

#### Key Reactions and Applications:

- Cyclopropanation: In the presence of a suitable base, it reacts with compounds containing active methylene groups to form cyclopropane derivatives.[5]
- Aziridination: It reacts with primary amines to yield aziridines.[1]
- Synthesis of Heterocycles: It is extensively used in annulation reactions to synthesize a variety of heterocycles, including morpholines, thiomorpholines, and piperazines. For



instance, Aggarwal's group demonstrated its use in synthesizing morpholines from  $\beta$ -amino alcohols with high yields (94-98%).<sup>[1]</sup>

## Safety and Handling

**Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is a reactive chemical and should be handled with appropriate safety precautions.

Table 3: Hazard Information

Hazard	Description
GHS Pictogram	GHS07 (Exclamation mark) <sup>[3]</sup>
Signal Word	Warning <sup>[3]</sup>
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. <sup>[3]</sup>
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[6]</sup>

### Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Store in a tightly sealed container under an inert atmosphere (argon or nitrogen) to protect from moisture.
- Keep in a cool, dark place at room temperature.<sup>[3]</sup>

## Applications in Drug Development

The ability of **diphenyl(vinyl)sulfonium trifluoromethanesulfonate** to facilitate the rapid construction of complex molecular scaffolds, particularly various saturated heterocycles that are prevalent in many drug candidates, makes it a valuable tool for medicinal chemists. Its use in the late-stage functionalization of complex molecules further enhances its utility in drug discovery and development programs.

## Conclusion

**Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** is a highly versatile and reactive reagent with significant applications in modern organic synthesis. Its ability to act as a Michael acceptor allows for the efficient formation of a wide range of carbocyclic and heterocyclic structures. This guide provides essential information for researchers and professionals in the field of drug development to effectively and safely utilize this powerful synthetic tool.

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## References

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